

spectroscopic data (NMR, IR) for 4-Bromophenylhydrazine hydrochloride

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Compound of Interest

Compound Name: 4-Bromophenylhydrazine
hydrochloride

Cat. No.: B1655769

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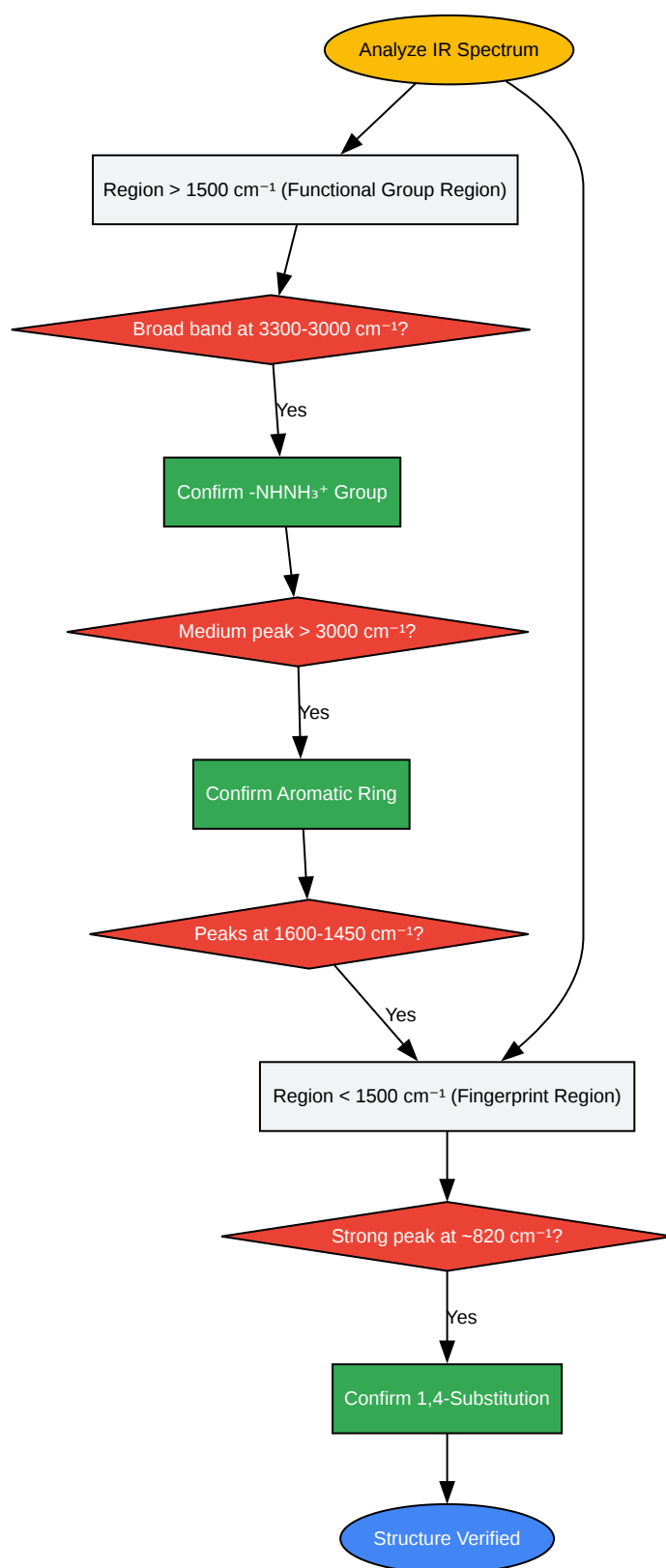
An In-depth Technical Guide to the Spectroscopic Characterization of **4-Bromophenylhydrazine Hydrochloride**

Introduction

4-Bromophenylhydrazine hydrochloride (CAS No: 622-88-8; Molecular Formula: $C_6H_8BrClN_2$) is a vital chemical intermediate widely employed in the synthesis of pharmaceuticals, agrochemicals, and dyes.^[1] Its utility primarily stems from its application in the Fischer indole synthesis and as a precursor for various heterocyclic compounds.^[1] Given its role in complex molecular construction, unequivocal structural verification and purity assessment are paramount. This guide provides a comprehensive analysis of the nuclear magnetic resonance (NMR) and infrared (IR) spectroscopic data for **4-Bromophenylhydrazine hydrochloride**, offering researchers a detailed reference for its characterization. The methodologies and interpretations presented herein are grounded in fundamental spectroscopic principles and validated through reference data, ensuring a trustworthy and authoritative resource.

Molecular Structure and Spectroscopic Overview

The structure of **4-Bromophenylhydrazine hydrochloride** features a para-substituted benzene ring, a key feature that dictates its spectroscopic signature. The protonated hydrazine moiety ($-NHNH_3^+$) further imparts distinct characteristics to both NMR and IR spectra. Understanding these structural elements is the foundation for accurate spectral interpretation.



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References

- 1. 4-Bromophenylhydrazine hydrochloride | 622-88-8 [chemicalbook.com]
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